

# An In-depth Technical Guide to the DBCO-S-S-Acid Linker

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## Compound of Interest

Compound Name: DBCO-S-S-acid

Cat. No.: B12416105

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## For Researchers, Scientists, and Drug Development Professionals

The **DBCO-S-S-acid** linker is a heterobifunctional chemical tool integral to the field of bioconjugation, particularly in the development of Antibody-Drug Conjugates (ADCs). Its unique architecture, featuring a dibenzocyclooctyne (DBCO) group, a cleavable disulfide bond, and a terminal carboxylic acid, offers a powerful combination of functionalities for the precise and controlled linkage of biomolecules. This guide provides a comprehensive overview of its properties, experimental applications, and the underlying mechanisms of its utility in therapeutic and research contexts.

## Core Properties and Data Presentation

The **DBCO-S-S-acid** linker is designed for high efficiency and specificity in bioconjugation reactions. The DBCO moiety allows for copper-free click chemistry, a bioorthogonal reaction that proceeds rapidly under physiological conditions without the need for a cytotoxic copper catalyst.<sup>[1][2]</sup> The disulfide bond serves as a cleavable element, designed to be stable in systemic circulation but susceptible to the reducing environment within a cell.<sup>[3][4]</sup> The terminal carboxylic acid provides a versatile handle for conjugation to amine-containing molecules following activation.

## Physicochemical Properties

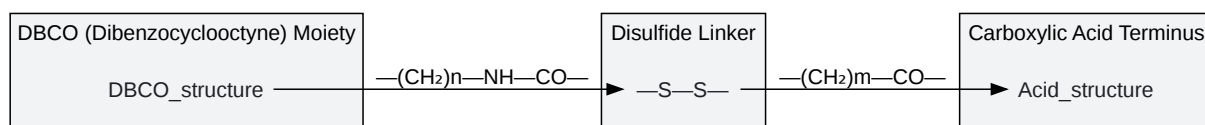
A summary of the key quantitative data for the **DBCO-S-S-acid** linker is presented below for easy reference.

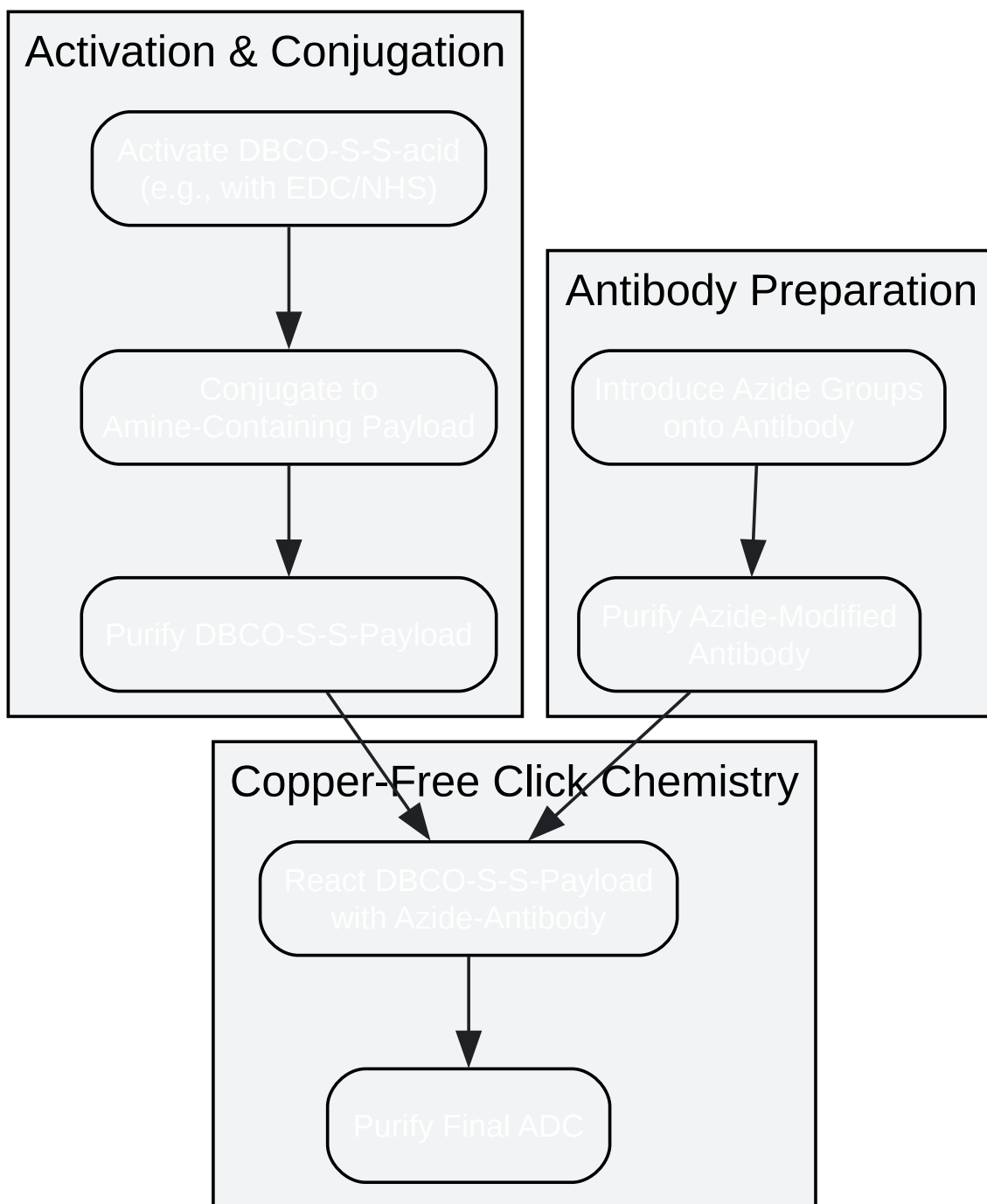
Property	Value	Reference(s)
Molecular Formula	C <sub>24</sub> H <sub>24</sub> N <sub>2</sub> O <sub>4</sub> S <sub>2</sub>	[5]
Molecular Weight	468.59 g/mol	
CAS Number	2749426-25-1	
Purity	Typically >95%	
Solubility	Soluble in DMSO, DMF, DCM	
Storage Conditions	-20°C for long-term storage	

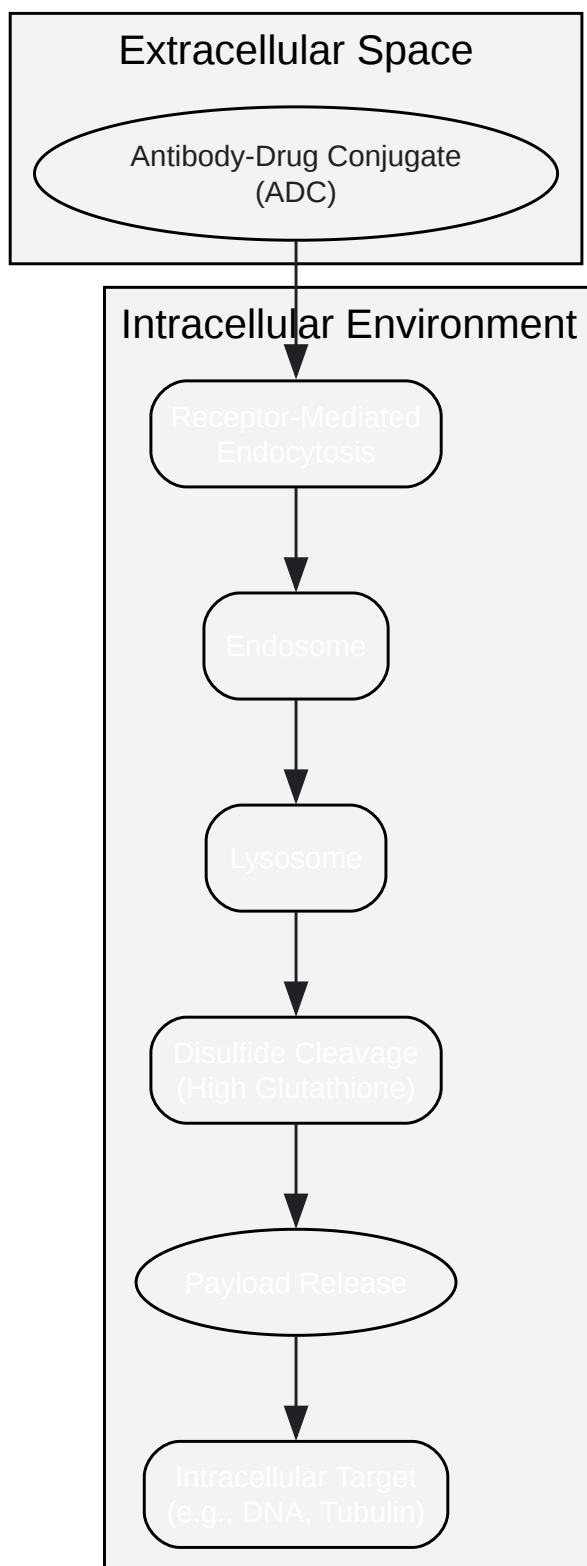
## Mandatory Visualizations

To better illustrate the structure, workflow, and mechanism of action of the **DBCO-S-S-acid** linker, the following diagrams have been generated.

## Chemical Structure of DBCO-S-S-Acid







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## References

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